

Personal protective equipment for handling 2-phenyl-1H-imidazole-4,5-dicarbonitrile

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Compound of Interest

Compound Name: 2-phenyl-1H-imidazole-4,5-dicarbonitrile

Cat. No.: B184330

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Essential Safety and Handling Guide for 2-phenyl-1H-imidazole-4,5-dicarbonitrile

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2-phenyl-1H-imidazole-4,5-dicarbonitrile** in a laboratory setting. The information is intended for researchers, scientists, and professionals in drug development to ensure safe handling and minimize exposure risks.

Chemical Identifier:

- Name: **2-phenyl-1H-imidazole-4,5-dicarbonitrile**
- CAS Number: 50847-06-8[1]
- Molecular Formula: C₁₁H₆N₄[1]
- Molecular Weight: 194.19 g/mol [1]

Hazard Summary: While the chemical, physical, and toxicological properties of **2-phenyl-1H-imidazole-4,5-dicarbonitrile** have not been thoroughly investigated, it is crucial to handle it with care.[2] Based on the safety data for the compound and structurally similar chemicals, potential hazards include skin and eye irritation.[2][3][4] Inhalation of dust should be avoided.[2]

Personal Protective Equipment (PPE)

A multi-layered approach to personal protective equipment is recommended to ensure personnel safety. The following table summarizes the required PPE for handling **2-phenyl-1H-imidazole-4,5-dicarbonitrile**.

PPE Category	Item	Specification	Standard Compliance
Eye & Face Protection	Safety Glasses & Face Shield	Tightly fitting safety glasses with side-shields. A face shield should also be worn. [2]	NIOSH (US) or EN 166 (EU)[2]
Hand Protection	Protective Gloves	Chemically impermeable gloves. Gloves must be inspected before use. [2]	EU Directive 89/686/EEC and EN 374
Body Protection	Protective Clothing	Fire/flammable resistant and impervious lab coat or coveralls to prevent skin exposure.[5]	N/A
Respiratory Protection	Respirator	A NIOSH/MSHA or European Standard EN 149 approved respirator should be used if dust formation is likely.[3][6]	NIOSH/MSHA or EN 149

Operational Plan: Safe Handling Protocol

Adherence to a strict operational protocol is crucial for minimizing exposure risk and maintaining a safe laboratory environment.

1. Engineering Controls:

- Always work in a well-ventilated area.[\[5\]](#)
- Handle the compound within a certified laboratory chemical fume hood to control dust and vapor exposure.[\[7\]](#)
- Ensure that an emergency eyewash station and safety shower are readily accessible, within fifty feet and ten seconds of the work area.[\[7\]](#)

2. Pre-Handling Procedures:

- Read and understand the Safety Data Sheet (SDS) before handling the chemical.
- Inspect all PPE for integrity before use.
- Ensure all necessary handling equipment (spatulas, weighing paper, containers) is clean and readily available inside the fume hood.

3. Handling the Compound:

- Wear all required PPE as specified in the table above.
- Avoid the formation of dust and aerosols.[\[2\]](#)
- If weighing the solid, do so within the fume hood on a draft shield balance or in a glove box.
- Keep containers tightly closed when not in use.[\[8\]](#)

4. Post-Handling Procedures:

- Wash hands thoroughly with soap and water after handling the compound, even after removing gloves.[\[2\]](#)
- Decontaminate all work surfaces and equipment after use.
- Properly remove and dispose of contaminated PPE.

Emergency Procedures

In the event of an exposure or spill, follow these procedures immediately:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[\[2\]](#)
- Skin Contact: Remove contaminated clothing. Wash skin with plenty of soap and water. Seek medical attention if irritation persists.[\[2\]](#)
- Inhalation: Move the affected person to fresh air. If not breathing, give artificial respiration. Seek medical attention.[\[2\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek medical attention.[\[2\]](#)
- Spill: For a small spill that can be cleaned up in under 10 minutes by trained personnel, use appropriate PPE and absorbent materials. For large spills, evacuate the area, secure it, and contact emergency services.[\[7\]](#)

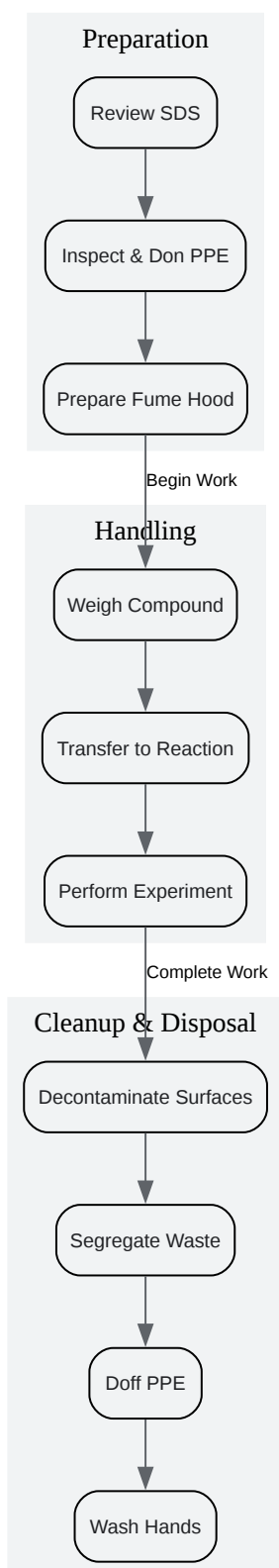
Disposal Plan

All waste materials must be handled and disposed of in accordance with local, state, and federal regulations.

- Waste Collection: Collect waste **2-phenyl-1H-imidazole-4,5-dicarbonitrile** and any contaminated materials (e.g., gloves, weighing paper) in a designated, sealed, and properly labeled hazardous waste container.[\[7\]](#)
- Container Labeling: The waste container must be clearly labeled with "Hazardous Waste" and the chemical name.
- Storage: Store waste containers in a designated, secure, and well-ventilated area, away from incompatible materials.
- Disposal: Arrange for a licensed professional waste disposal service to dispose of the material.[\[2\]](#) Do not dispose of down the drain or in regular trash.[\[2\]](#)

Experimental Workflow Diagram

The following diagram illustrates the key steps for the safe handling of **2-phenyl-1H-imidazole-4,5-dicarbonitrile**.



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Caption: Workflow for safe handling of **2-phenyl-1H-imidazole-4,5-dicarbonitrile**.

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